

Technical Support Center: Methyl Glycinate Hydrochloride

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Compound of Interest

Compound Name: Methyl glycinate

Cat. No.: B1584228

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Welcome to the technical support center for **methyl glycinate** hydrochloride. This guide is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and storage of this compound in a laboratory setting.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **methyl glycinate** hydrochloride and what are its common applications in research?

Methyl glycinate hydrochloride is the hydrochloride salt of **methyl glycinate**, which is the methyl ester of the amino acid glycine. It is a white crystalline powder that is soluble in water.[1][2][3] In research and drug development, it is widely used as a building block in peptide synthesis and as an intermediate for various pharmaceutical compounds.[4]

Storage and Handling

Q2: What are the ideal storage conditions for **methyl glycinate** hydrochloride?

Methyl glycinate hydrochloride should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][6][7] It is hygroscopic, meaning it readily absorbs moisture from the air, so proper sealing of the container is crucial to maintain its integrity.[2][8] Store it away from incompatible substances, particularly strong oxidizing agents.[1][4][9][10]

Q3: My **methyl glycinate** hydrochloride has clumped together. Can I still use it?

Clumping is a common issue with hygroscopic compounds like **methyl glycinate** hydrochloride and is usually caused by moisture absorption.[8] While you can break up the clumps with a spatula, the presence of moisture may affect the compound's reactivity and the stoichiometry of your reactions.[8] For moisture-sensitive experiments, it is recommended to dry the compound under vacuum before use.[11]

Q4: What personal protective equipment (PPE) should I wear when handling **methyl glycinate** hydrochloride?

It is essential to wear appropriate PPE to minimize exposure. This includes:

- Eye/Face Protection: Safety glasses with side shields or goggles.[5][6][10]
- Skin Protection: Impervious gloves and protective clothing to prevent skin contact.[5][6][10]
- Respiratory Protection: In situations where dust is generated, a NIOSH-approved respirator is recommended.[6][9][12]

Always handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.[5][6]

Troubleshooting Experimental Issues

Q5: My reaction yield is lower than expected. Could the handling of **methyl glycinate** hydrochloride be a factor?

Yes, improper handling can significantly impact reaction outcomes. The most likely culprit is the hygroscopic nature of the compound. If it has absorbed moisture, the actual mass of the anhydrous compound will be less than the weighed amount, leading to incorrect stoichiometry. For best results, ensure the compound is dry, consider drying it under vacuum before use, and handle it quickly to minimize air exposure.[8][11]

Q6: I'm observing inconsistent results in my experiments. What should I check regarding my **methyl glycinate** hydrochloride?

Inconsistent results can stem from the degradation of the reagent. Ensure that the container is always tightly sealed after use to prevent moisture absorption and potential degradation.^{[7][8]} If the compound is old or has been stored improperly, its purity may be compromised. It is advisable to use a fresh batch or re-purify the existing stock if you suspect degradation.

Quantitative Data Summary

The following table summarizes key quantitative data for **methyl glycinate** hydrochloride.

Property	Value	Source
Molecular Formula	$\text{C}_3\text{H}_7\text{NO}_2 \cdot \text{HCl}$	^[1]
Molecular Weight	125.56 g/mol	^[1]
Melting Point	173 - 177 °C (decomposes)	^{[1][10]}
Water Solubility	>1000 g/L (at 20 °C)	^{[2][3][4]}

Experimental Protocols

Protocol 1: Drying Hygroscopic Methyl Glycinate Hydrochloride

This protocol describes the process for drying **methyl glycinate** hydrochloride that may have absorbed atmospheric moisture.

Materials:

- **Methyl glycinate** hydrochloride
- Vacuum oven or desiccator with a suitable desiccant (e.g., phosphorus pentoxide)
- Schlenk flask or other suitable glassware

Procedure:

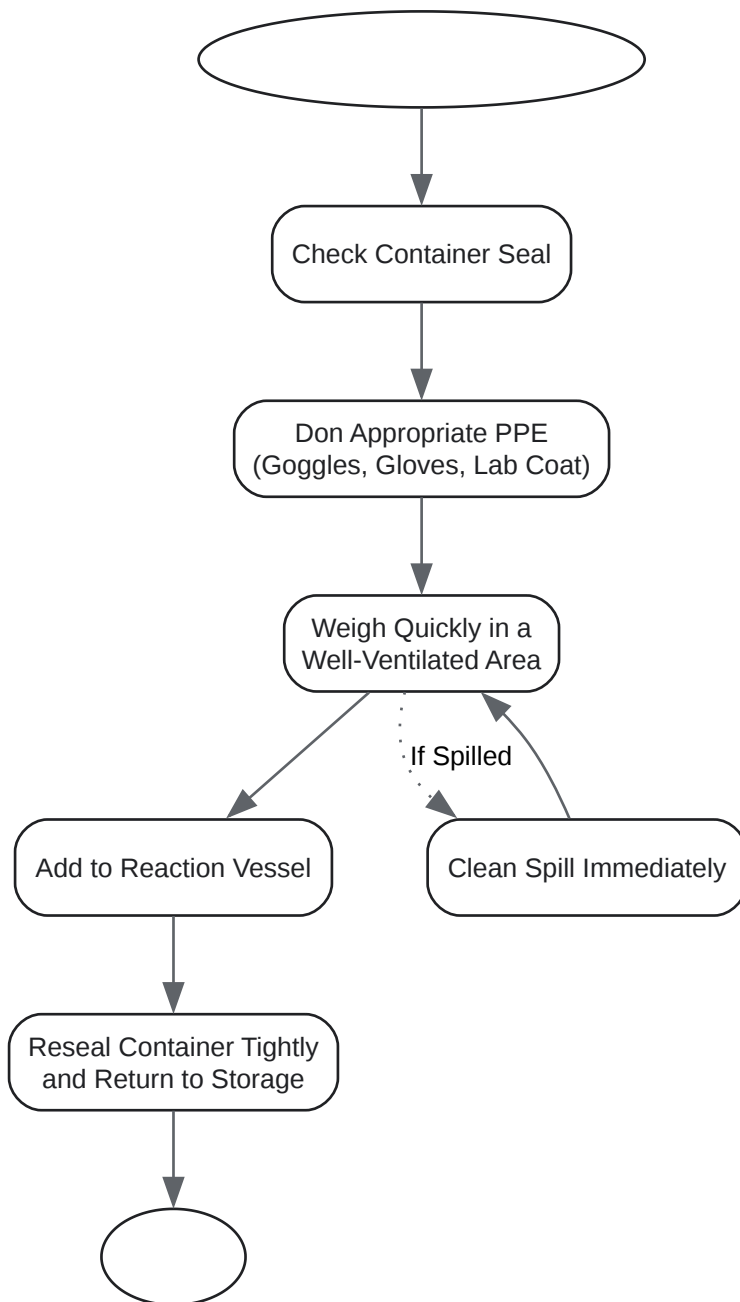
- Place the **methyl glycinate** hydrochloride in a clean, dry Schlenk flask.

- Attach the flask to a vacuum line.
- Slowly apply a vacuum to avoid creating a fine powder that could be drawn into the vacuum line.
- Heat the sample gently under vacuum if using a vacuum oven. Do not exceed the decomposition temperature. A temperature of 40-50°C is generally safe.
- Continue drying for several hours or until the weight of the compound remains constant.
- Once dry, store the compound in a desiccator over a fresh desiccant or in a glovebox with an inert atmosphere.

Visual Guides

Workflow for Handling Methyl Glycinate Hydrochloride

Workflow for Handling Methyl Glycinate Hydrochloride

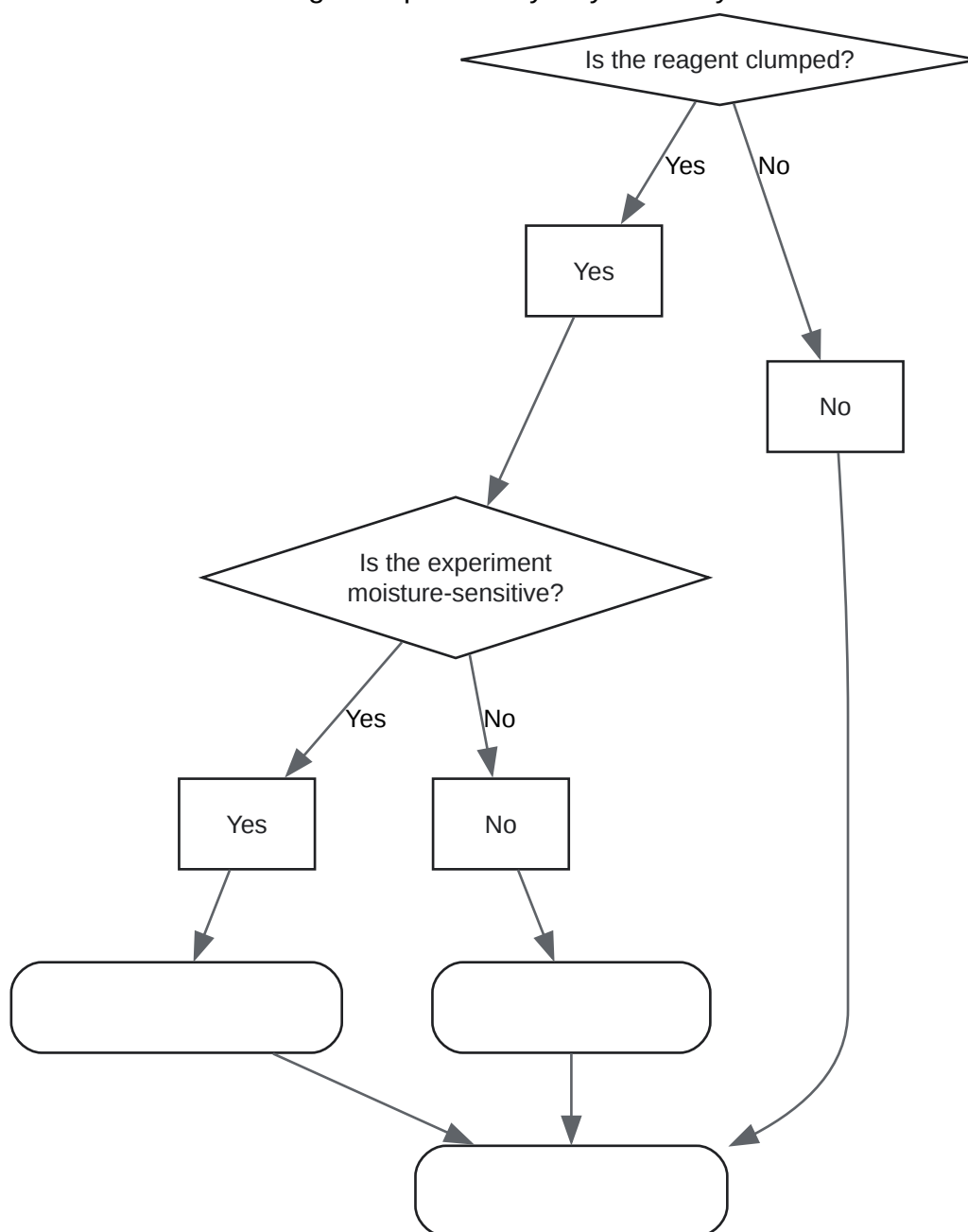


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Caption: Standard workflow for handling **methyl glycinate** hydrochloride.

Decision Tree for Troubleshooting Clumped Reagent

Troubleshooting Clumped Methyl Glycinate Hydrochloride



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Caption: Decision-making for using clumped **methyl glycinate** hydrochloride.

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